

# Technical Guide: Physicochemical Properties of 2-Methyl-5-nitro-2H-indazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-5-nitro-2H-indazole

Cat. No.: B1295178

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **2-Methyl-5-nitro-2H-indazole**, a heterocyclic compound of interest in pharmaceutical research. The document outlines the experimental methodologies for determining these key physical properties and includes a logical workflow for its synthesis.

## Core Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of chemical substances. The experimentally determined values for **2-Methyl-5-nitro-2H-indazole** are summarized below.

Property	Value	Conditions
Melting Point	161-163 °C	Not Specified
Boiling Point	364.5 °C	at 760 mmHg

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical analysis. The following sections detail the standard experimental procedures for these measurements.

## Melting Point Determination: Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital instrument)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** The sample of **2-Methyl-5-nitro-2H-indazole** must be thoroughly dried and finely powdered using a mortar and pestle.<sup>[1]</sup>
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to allow the solid to fall to the sealed end, packing it to a height of 2-3 mm.<sup>[2]</sup>
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower rate of 1-2 °C per minute as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid is observed is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.<sup>[2]</sup>

## Boiling Point Determination: Siwoloboff Method

The Siwoloboff method is a micro-scale technique suitable for determining the boiling point of small quantities of a liquid.

Apparatus:

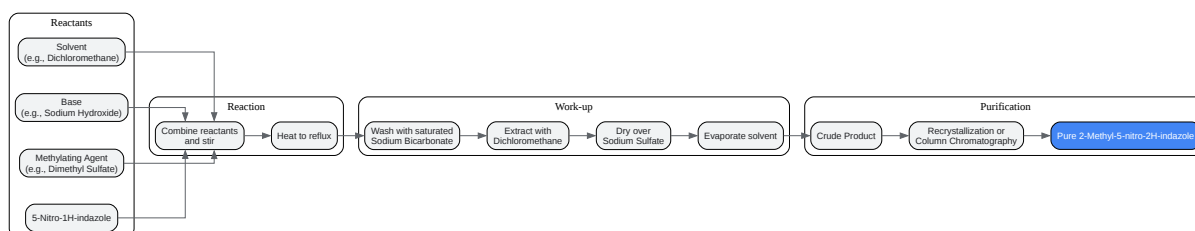
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with high-boiling mineral oil)
- Rubber band or other means of attachment

Procedure:

- **Sample Preparation:** A small amount (a few drops) of the liquid sample is placed into the test tube.
- **Capillary Insertion:** A capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.<sup>[3]</sup>
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.<sup>[3]</sup>
- **Heating:** The assembly is immersed in a heating bath and heated gently.<sup>[3]</sup>
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.<sup>[3]</sup>

## Logical Workflow for Synthesis

The synthesis of **2-Methyl-5-nitro-2H-indazole** can be logically approached through the N-alkylation of 5-nitro-1H-indazole. The following diagram illustrates the key steps in this proposed experimental workflow.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis of **2-Methyl-5-nitro-2H-indazole**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. thinksrs.com [thinksrs.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Siwoloboff method - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Methyl-5-nitro-2H-indazole]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1295178#2-methyl-5-nitro-2h-indazole-melting-point-and-boiling-point>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)